

Tolfenpyrad: A Technical Guide on its Role as a Pyrazole Insecticide

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Compound of Interest

Compound Name: Tolfenpyrad

Cat. No.: B1681338

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Abstract

Tolfenpyrad is a broad-spectrum pyrazole insecticide and acaricide with a unique mode of action, making it a valuable tool in crop protection and resistance management programs.[1][2][3] Chemically identified as 4-chloro-3-ethyl-1-methyl-N-[4-(p-tolyloxy)benzyl]pyrazole-5-carboxamide, its primary mechanism involves the inhibition of the mitochondrial electron transport chain (METI) at Complex I.[1][4][5] This disruption of cellular respiration leads to rapid energy depletion, cessation of feeding, and mortality in a wide range of insect pests, including those resistant to other insecticide classes.[2][6] This document provides a comprehensive technical overview of **Tolfenpyrad**, detailing its mechanism of action, toxicological profile, metabolic pathways, and the experimental protocols used for its evaluation, intended for researchers and professionals in the fields of agricultural science and drug development.

Chemical and Physical Properties

Tolfenpyrad is a white, solid powder with the molecular formula C₂₁H₂₂ClN₃O₂. [5][7] Its development as a pyrazole insecticide was pioneered by Mitsubishi Chemical Corporation.[5] Key properties are summarized below.

Property	Value	Reference
Common Name	Tolfenpyrad	[1]
Chemical Class	Pyrazole	[1][5]
IUPAC Name	4-chloro-3-ethyl-1-methyl-N-[4-(p-tolyloxy)benzyl]pyrazole-5-carboxamide	[1][4]
CAS Number	129558-76-5	[1][4]
Molecular Formula	C ₂₁ H ₂₂ ClN ₃ O ₂	[5][7]
Molecular Weight	383.9 g/mol	[5]
Physical State	White, solid powder at 20 °C	[7]
Melting Point	87.8–88.2 °C	[7]
Mode of Action	Mitochondrial Complex I Electron Transport Inhibitor (METI)	[4][8][9]

Mechanism of Action

The primary insecticidal and acaricidal activity of **Tolfenpyrad** stems from its potent inhibition of cellular respiration.[6][9] It specifically targets and blocks the function of Complex I (NADH:ubiquinone oxidoreductase) within the mitochondrial electron transport chain (ETC).[1][4][5]

This inhibition disrupts the transfer of electrons from NADH to ubiquinone, a critical step in the production of ATP through oxidative phosphorylation.[2] The consequences of this blockage are twofold:

- **ATP Depletion:** The disruption of the ETC halts the primary process of cellular energy production, leading to a rapid depletion of ATP. This energy crisis results in paralysis and ultimately, the death of the insect.[10][11]

- Oxidative Stress: The blockage of Complex I leads to a leakage of electrons, which then react with molecular oxygen to form reactive oxygen species (ROS), such as the superoxide radical (O_2^-).^{[10][12]} This increase in ROS induces oxidative stress, causing damage to vital cellular components like lipids, proteins, and DNA.^[10]

The diagram below illustrates the signaling pathway of **Tolfenpyrad**'s action on the mitochondrial respiratory chain.

Caption: **Tolfenpyrad** inhibits Complex I of the ETC, halting ATP synthesis and causing ROS production.

Toxicological Profile

Tolfenpyrad exhibits broad-spectrum activity against various life stages (egg, larva, nymph, and adult) of numerous insect and mite pests.^{[1][2][4]} Its toxicity varies significantly between target and non-target organisms.

Acute Toxicity

The acute toxicity of **Tolfenpyrad** is typically measured by the LD50 (lethal dose for 50% of a population) or LC50 (lethal concentration for 50% of a population).

Species	Test Type	Value	Classification	Reference
Rat	Oral LD50	≥ 75 - 113 mg/kg bw	Moderate	[1][4]
Rat	Dermal LD50	> 2000 mg/kg bw	Low	[1]
Rat	Inhalation LC50	1.50–2.21 mg/L	High	[1][4]
Bobwhite Quail	Oral LD50	83-87 mg/kg bw	Moderately to Highly Toxic	[8][13]
Honey Bee	Contact LD50	0.47 µ g/bee	Highly Toxic	[13]
Freshwater Fish	Acute LC50	0.16 µg/L	Very Highly Toxic	[13]
Aquatic Invertebrates	Acute EC50	1.0 µg/L	Very Highly Toxic	[13]
Zebrafish (embryo)	96h-LC50	0.017 mg/L (17 µg/L)	Very Highly Toxic	[14][15]

Chronic Toxicity

Chronic exposure studies are used to determine the No-Observed-Adverse-Effect Level (NOAEL) and Lowest-Observed-Adverse-Effect Level (LOAEL). The most consistent finding across species in repeated-dose studies is a decrease in body weight and/or body weight gain. [16]

Species	Study Duration	NOAEL	LOAEL	Reference
Rat	Chronic Toxicity	0.56 mg/kg bw/day	-	[5]
Dog	1-Year Study	1 mg/kg bw/day	5 mg/kg bw/day	[1][4]
Rabbit	Developmental	1 mg/kg bw/day (Maternal)	3 mg/kg bw/day (Maternal)	[1][4]

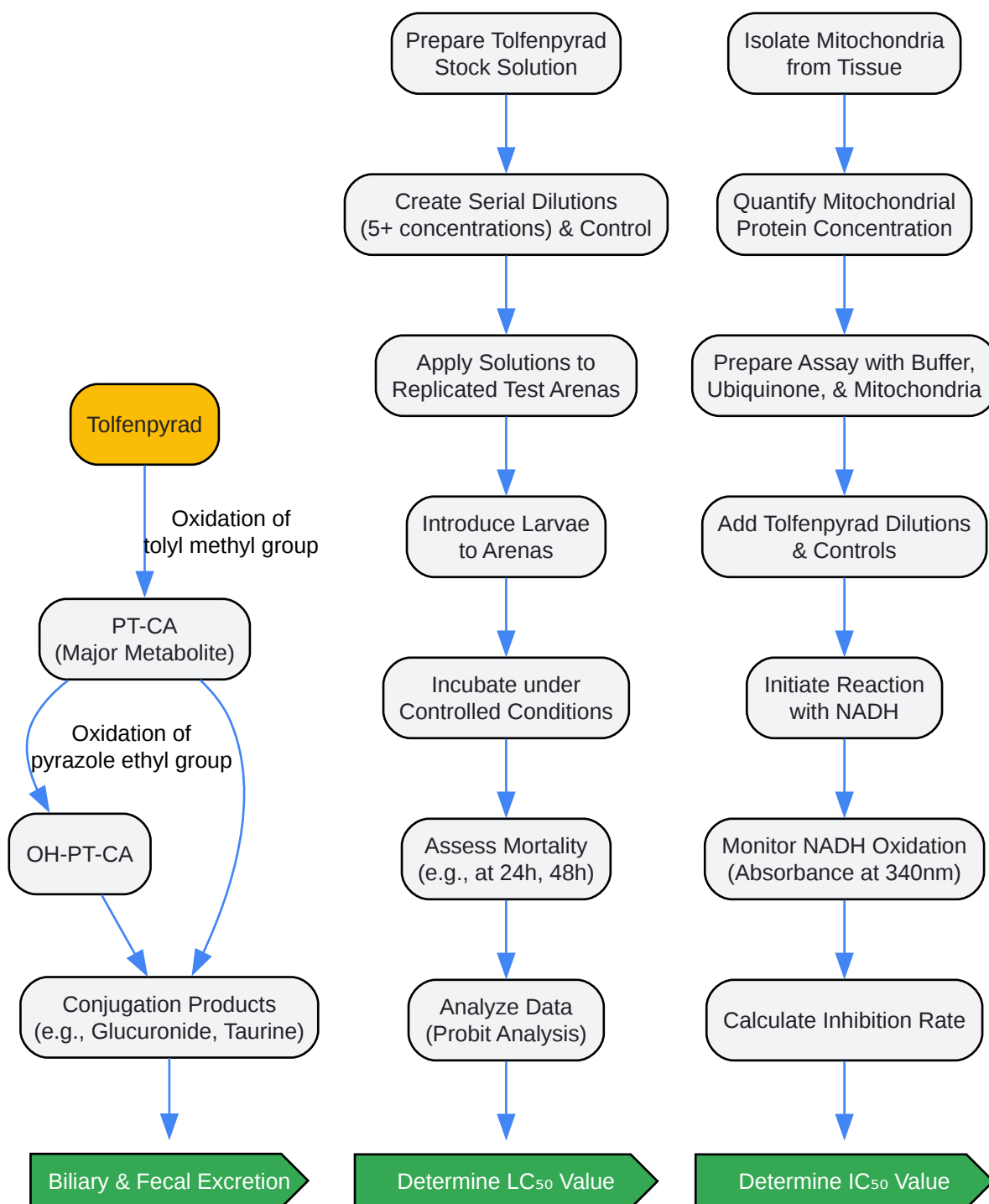
Metabolism and Pharmacokinetics

Studies in rats indicate that orally administered **Tolfenpyrad** is rapidly absorbed, with maximum plasma concentrations reached within 2-12 hours.[1] It is widely distributed in tissues, with higher concentrations found in the liver, kidney, and brown fat.[1][4] The compound shows a low potential for accumulation and is extensively metabolized.[1][4]

The primary metabolic pathway involves the oxidation of the methyl group on the tolyloxy ring to form the carboxylic acid metabolite PT-CA, which is the main metabolite found in plasma, liver, and kidney.[5] Further metabolism includes oxidation of the ethyl group on the pyrazole ring.[5] Excretion occurs predominantly through feces (88-93%) with a minor portion in urine (2-3%).[1][4]

Metabolite Abbreviation	Chemical Name	Found In	Reference
PT-CA	4-[4-[(4-Chloro-3-ethyl-1-methylpyrazol-5-yl)carbonylaminomethyl]phenoxy]benzoic acid	Rat, Plants	[1][5][8]
OH-PT	4-Chloro-3-(1-hydroxyethyl)-1-methyl-N-[4-(p-tolyloxy)benzyl]pyrazole-5-carboxamide	Rat	[1]
CO-PT	3-Acetyl-4-chloro-1-methyl-N-[4-(p-tolyloxy)benzyl]pyrazole-5-carboxamide	Rat, Plants	[1][8]
OH-PT-CA	4-[4-[(4-Chloro-3-(1-hydroxyethyl)-1-methylpyrazol-5-yl)carbonylaminomethyl]phenoxy]benzoic acid	Rat	[1][5]
PCA	4-Chloro-3-ethyl-1-methylpyrazole-5-carboxylic acid	Rat	[1]

The diagram below outlines the primary metabolic transformation of **Tolfenpyrad**.



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